

Galactonolactone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Galactonolactone

CAS No.: 2426-46-2

Cat. No.: B1212098

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This technical guide provides an in-depth overview of **Galactonolactone**, a critical molecule in various biological pathways. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, biological significance, and experimental applications.

Core Chemical and Physical Data

Galactonolactone is a sugar lactone derived from galactose. It exists in various isomeric forms, each with distinct biological roles. The key quantitative data for the most common isomers are summarized below for ease of reference and comparison.

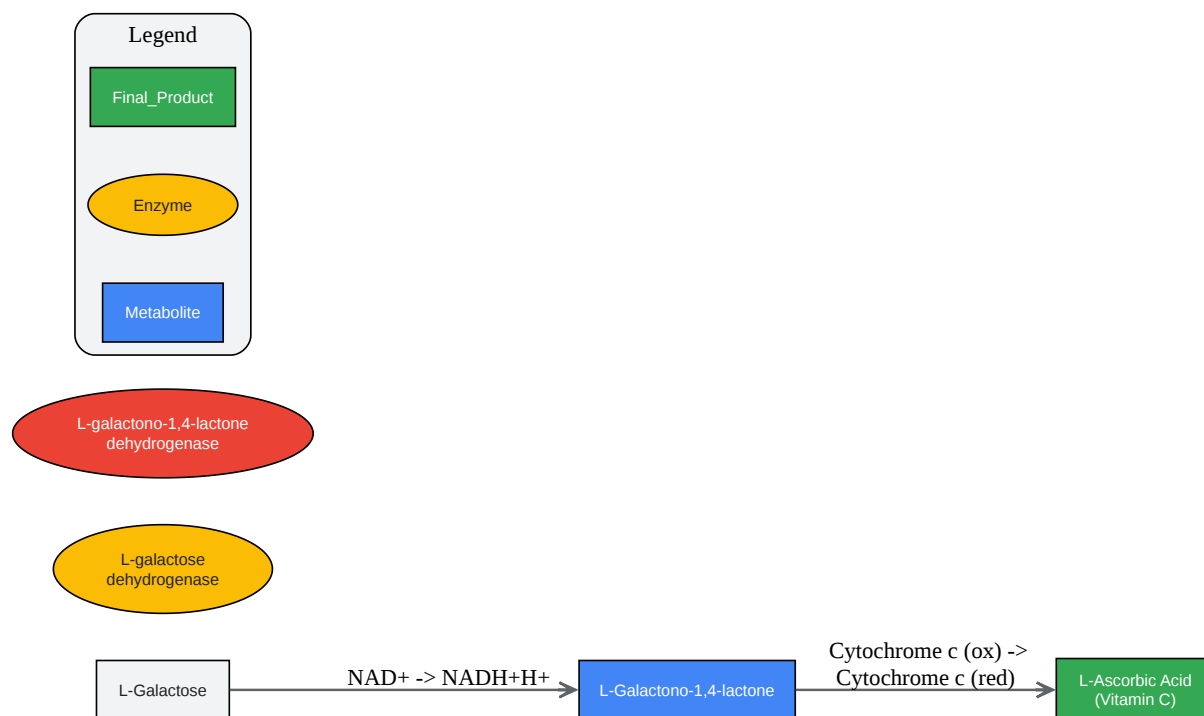
Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)
L-Galactono-1,4-lactone	1668-08-2	C ₆ H ₁₀ O ₆	178.14
D-Galactono-1,4-lactone	2782-07-2	C ₆ H ₁₀ O ₆	178.14
Galactono-gamma-lactone	2426-46-2	C ₆ H ₁₀ O ₆	178.14

Biological Significance and Signaling Pathways

Galactonolactone isomers are pivotal intermediates in distinct metabolic pathways. Their roles are primarily centered around vitamin C biosynthesis and galactose metabolism.

L-Galactono-1,4-lactone: The Penultimate Step in Plant Vitamin C Biosynthesis

In higher plants, L-Galactono-1,4-lactone is the direct precursor to L-ascorbic acid (Vitamin C). The final step of this crucial pathway is catalyzed by the mitochondrial enzyme L-galactono-1,4-lactone dehydrogenase.[1] This enzyme facilitates the oxidation of L-Galactono-1,4-lactone to L-ascorbic acid.

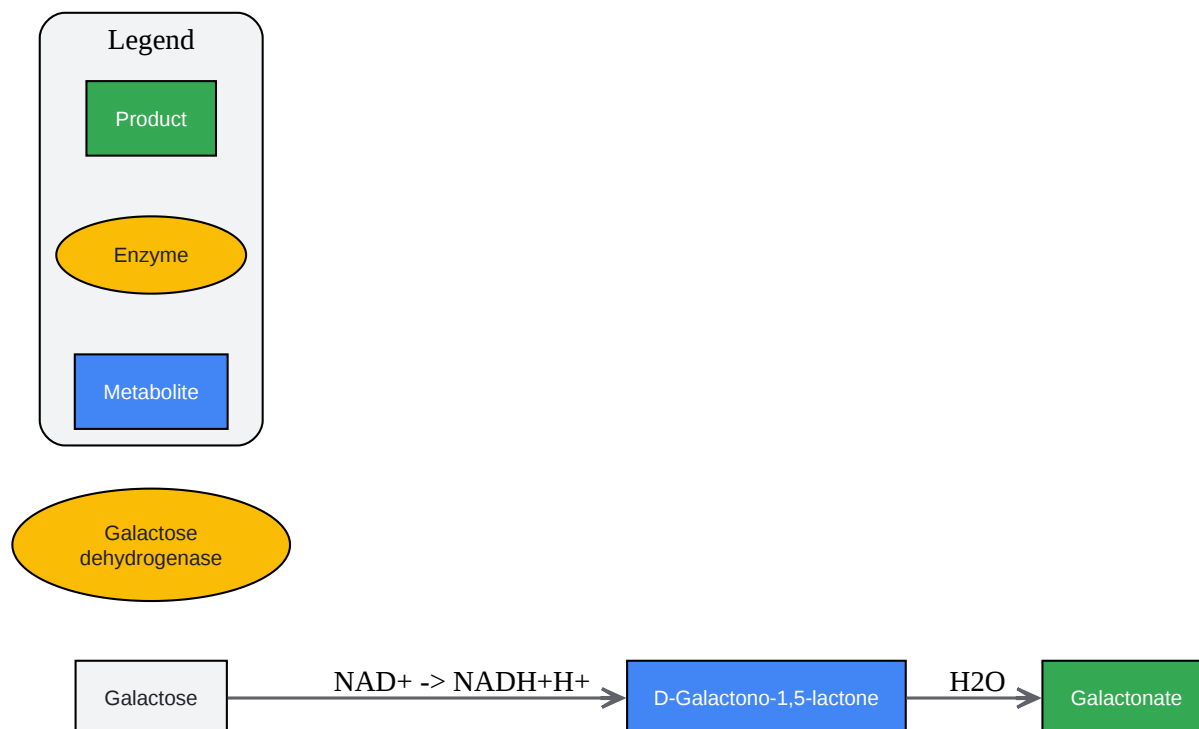


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Vitamin C Biosynthesis Pathway in Plants.

D-Galactono-1,4-lactone: An Intermediate in Galactose Metabolism

D-Galactono-1,4-lactone is an intermediate in the catabolism of galactose. In states of excess galactose, such as in galactosemia, galactose can be oxidized to galactonate, a process in which D-galactono-1,5-lactone is an intermediate.



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Oxidative Pathway of Galactose Metabolism.

Experimental Protocols and Methodologies

Galactonolactone and its derivatives are frequently utilized in biochemical assays and synthesis protocols. Below are detailed methodologies for key experiments.

Assay for L-galactono-1,4-lactone Dehydrogenase Activity

This protocol outlines a colorimetric microplate assay to determine the activity of L-galactono-1,4-lactone dehydrogenase in biological samples.

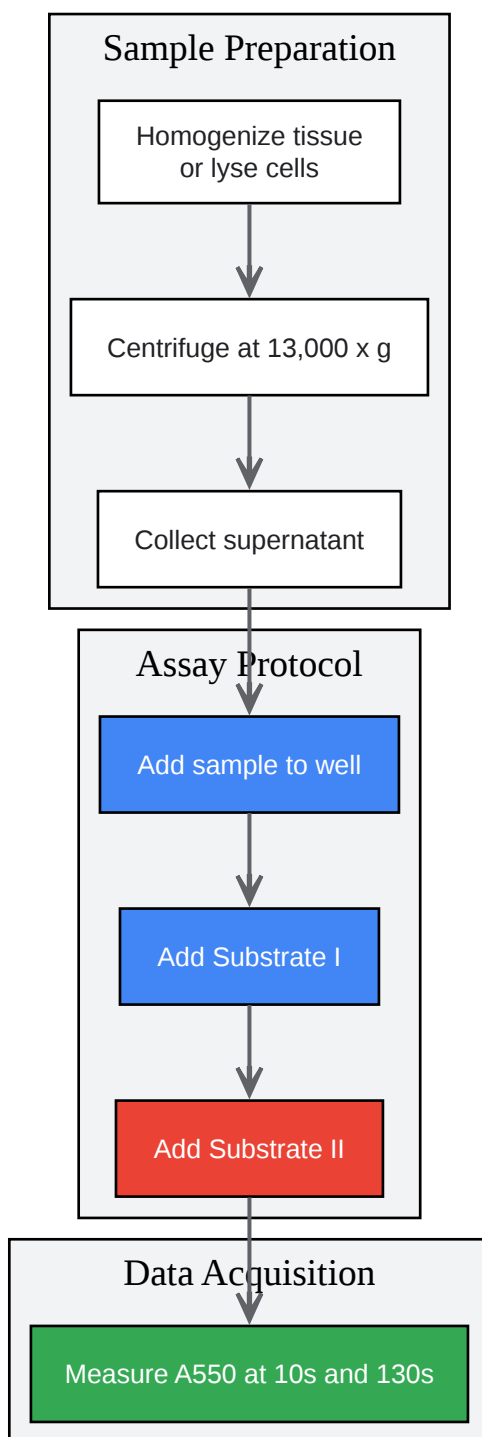
Materials:

- 96-well microplate
- Assay Buffer
- Substrate I (containing a chromogenic agent)
- Substrate II (containing L-galactono-1,4-lactone)
- Microplate reader capable of measuring absorbance at 550 nm
- Sample (e.g., tissue homogenate, cell lysate)

Procedure:

- Sample Preparation:
 - For tissue samples, homogenize 0.1 g of tissue in 1 ml of ice-cold Assay Buffer. Centrifuge at 13,000 x g for 10 minutes at 4°C. The resulting supernatant is the sample.
 - For cell samples, resuspend approximately 5×10^6 cells in 1 ml of Assay Buffer and lyse by sonication. Centrifuge as above and collect the supernatant.
- Assay Reaction:
 - Add 20 μ l of the sample to a well of the 96-well microplate.
 - For the blank, add 20 μ l of distilled water.
 - Add 170 μ l of Substrate I to each well.
 - Add 10 μ l of Substrate II to each well to initiate the reaction.
- Measurement:
 - Immediately place the microplate in the reader and measure the absorbance at 550 nm at 10 seconds and 130 seconds.
- Calculation:

- The change in absorbance over time is proportional to the enzyme activity.



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Workflow for L-galactono-1,4-lactone Dehydrogenase Assay.

In Vitro Synthesis of L-Ascorbic Acid

This protocol describes a method for the synthesis of L-ascorbic acid from L-galactono- γ -lactone.

Materials:

- L-galactono- γ -lactone
- Oxidizing agent (e.g., potassium permanganate)
- Solvents (e.g., isopropyl alcohol, acetic acid)

Procedure:

- Oxidation:
 - Dissolve L-galactono- γ -lactone in an appropriate solvent.
 - Gradually add the oxidizing agent while maintaining a controlled temperature. This converts the lactone to 2-keto-L-galactonic acid.
- Crystallization and Separation:
 - Evaporate the solvent to concentrate the mixture, promoting the crystallization of 2-keto-L-galactonic acid.
 - Collect the crystals by filtration and wash with a suitable solvent like aqueous acetic acid.
- Lactonization and Enolization:
 - The purified 2-keto-L-galactonic acid can then be converted to L-ascorbic acid through lactonization and enolization, often facilitated by acid or base catalysts.

This guide provides foundational information for researchers working with **Galactonolactone**. For further details on specific applications or safety and handling, it is recommended to consult the relevant material safety data sheets and peer-reviewed literature.

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References

- [1. Frontiers | One-Step Biosynthesis of Vitamin C in Saccharomyces cerevisiae](#) [frontiersin.org]
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